

Application Notes: Cyanine3 NHS Ester Tetrafluoroborate for Flow Cytometry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cyanine3 NHS ester
tetrafluoroborate*

Cat. No.: *B15598521*

[Get Quote](#)

Introduction

Cyanine3 (Cy3) NHS ester tetrafluoroborate is a reactive fluorescent dye widely used for labeling biomolecules in various applications, including flow cytometry.[1][2] This amine-reactive dye covalently attaches to primary amines on proteins, such as antibodies, enabling fluorescent staining of specific cellular targets.[3][4] Its bright orange fluorescence, with an excitation maximum around 550-555 nm and an emission maximum around 570 nm, makes it compatible with standard flow cytometer laser lines, such as the 532 nm or 561 nm lasers.[2][5] The tetrafluoroborate salt form contributes to the stability of the reactive NHS ester.[6][7]

Suitability for Flow Cytometry

Cyanine3 is a valuable fluorophore for multicolor flow cytometry due to its distinct spectral properties, which allow for combination with other common fluorochromes like FITC and Cy5 for multi-parameter analysis.[2] Its photostability and the formation of a stable amide bond with target proteins ensure robust and reproducible staining.[3][4] When using cyanine dyes in flow cytometry, it is important to consider potential non-specific binding to certain cell types, such as monocytes and macrophages.[8] The use of appropriate blocking buffers can mitigate this issue.[8][9]

Quantitative Data Summary

For optimal performance and experimental design, key spectral and physical properties of Cyanine3 are summarized below.

| Property | Value | Reference |
|---------------------------------------|---|-------------|
| Excitation Maximum (λ_{ex}) | 550 - 555 nm | [5] |
| Emission Maximum (λ_{em}) | 569 - 570 nm | [4][5] |
| Molecular Formula | C ₃₄ H ₄₀ BF ₄ N ₃ O ₄ | [6][10] |
| Molecular Weight | 641.51 g/mol | [11] |
| Solubility | Soluble in organic solvents (DMSO, DMF); poorly soluble in water | [12] |
| Storage Conditions | Store at -20°C, desiccated and protected from light | [1][12][13] |

Experimental Protocols

Herein, we provide detailed protocols for the conjugation of **Cyanine3 NHS ester tetrafluoroborate** to antibodies and subsequent cell staining for flow cytometry analysis.

Protocol 1: Antibody Labeling with Cyanine3 NHS Ester Tetrafluoroborate

This protocol details the covalent conjugation of Cyanine3 NHS ester to a primary antibody.

Materials:

- Antibody (BSA and amine-free buffer, e.g., PBS)
- Cyanine3 NHS ester tetrafluoroborate**
- Anhydrous Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)[3]
- 1 M Sodium bicarbonate buffer (pH 8.5-9.5)[13]

- Purification column (e.g., Sephadex G-25)[[13](#)]
- Phosphate Buffered Saline (PBS)

Procedure:

- Antibody Preparation:
 - Ensure the antibody is in an amine-free buffer (e.g., PBS). If the buffer contains Tris or glycine, the antibody must be dialyzed against PBS.[[14](#)]
 - Adjust the antibody concentration to 2-10 mg/mL in PBS.[[14](#)][[15](#)]
 - Add 1 M sodium bicarbonate buffer to the antibody solution to achieve a final concentration of 0.1 M and a pH of 8.5-9.5.[[13](#)][[14](#)]
- Dye Preparation:
 - Immediately before use, dissolve the **Cyanine3 NHS ester tetrafluoroborate** in anhydrous DMSO or DMF to a concentration of 10 mg/mL.[[13](#)][[15](#)] Vortex briefly to ensure complete dissolution.
- Conjugation Reaction:
 - Calculate the required volume of the dye solution. A molar ratio of 5:1 to 20:1 (dye:antibody) is a good starting point, with 10:1 being a common ratio.[[13](#)]
 - Slowly add the calculated amount of the dissolved dye to the antibody solution while gently vortexing.[[15](#)]
 - Incubate the reaction for 1 hour at room temperature, protected from light, with continuous gentle mixing.[[3](#)][[13](#)]
- Purification of the Conjugate:
 - Prepare a gel filtration column (e.g., Sephadex G-25) according to the manufacturer's instructions to separate the labeled antibody from the unconjugated dye.[[13](#)]

- Apply the reaction mixture to the column and elute with PBS.
- Collect the colored fractions, which contain the labeled antibody.
- Determination of Degree of Labeling (DOL) (Optional but Recommended):
 - Measure the absorbance of the purified conjugate at 280 nm (for protein) and 555 nm (for Cy3).[\[14\]](#)
 - Calculate the DOL using the Beer-Lambert law and the extinction coefficients of the antibody and Cyanine3. An optimal DOL for most antibodies is between 2 and 10.[\[14\]](#)
- Storage:
 - Store the labeled antibody at 4°C for short-term use or at -20°C in aliquots for long-term storage.[\[3\]](#) Protect from light.

Protocol 2: Cell Staining for Flow Cytometry

This protocol describes the staining of single-cell suspensions with a Cyanine3-conjugated antibody for flow cytometric analysis.

Materials:

- Single-cell suspension (e.g., PBMCs, cultured cells)
- Cyanine3-conjugated antibody
- Flow Cytometry Staining Buffer (e.g., PBS with 1-2% BSA and 0.1% sodium azide)
- Fc receptor blocking reagent (optional, but recommended)[\[9\]](#)
- Isotype control antibody conjugated with Cyanine3
- FACS tubes

Procedure:

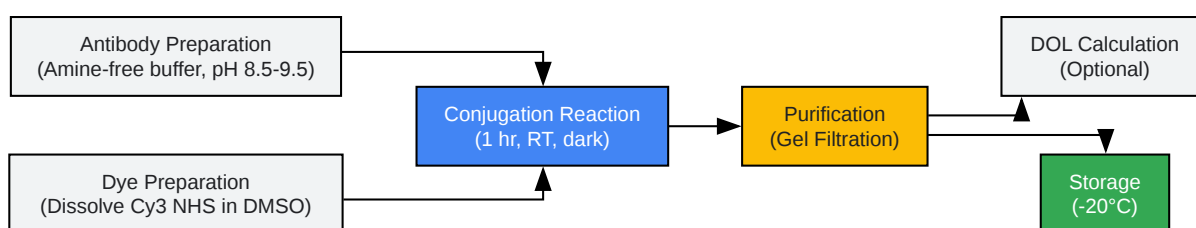
- Cell Preparation:

- Prepare a single-cell suspension at a concentration of 1×10^7 cells/mL in cold Flow Cytometry Staining Buffer.[16]
- Perform a cell count and assess viability.
- Fc Receptor Blocking (Optional):
 - Aliquot 100 μ L of the cell suspension (1×10^6 cells) into each FACS tube.
 - Add an appropriate Fc blocking reagent to prevent non-specific binding of the antibody to Fc receptors on cells like macrophages and B cells.[9][16]
 - Incubate for 10-15 minutes at room temperature.[16] Do not wash.
- Antibody Staining:
 - Add the predetermined optimal concentration of the Cyanine3-conjugated primary antibody to the appropriate tubes.
 - For the isotype control, add the same concentration of the Cyanine3-conjugated isotype control antibody to a separate tube.
 - Vortex gently and incubate for 30 minutes at 2-8°C in the dark.[16]
- Washing:
 - Add 2 mL of cold Flow Cytometry Staining Buffer to each tube.
 - Centrifuge at 300-400 x g for 5 minutes at 4°C.[16]
 - Carefully decant the supernatant.
 - Repeat the wash step.[16]
- Final Resuspension:
 - Resuspend the cell pellet in 300-500 μ L of Flow Cytometry Staining Buffer.[16]
 - Keep the samples on ice and protected from light until analysis.

- Flow Cytometry Analysis:
 - Analyze the samples on a flow cytometer equipped with a laser that can excite Cyanine3 (e.g., 532 nm or 561 nm) and the appropriate emission filters.
 - Ensure proper compensation controls are run if performing multicolor flow cytometry to correct for spectral overlap.[16]

Visualizations

The following diagrams illustrate the key experimental workflows described in the protocols.



[Click to download full resolution via product page](#)

Caption: Workflow for labeling an antibody with Cyanine3 NHS ester.



[Click to download full resolution via product page](#)

Caption: Workflow for cell staining and analysis by flow cytometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ibiantech.com [ibiantech.com]
- 2. Cyanine3 NHS Ester | AAT Bioquest [aatbio.com]
- 3. NHS ester protocol for labeling proteins [abberior.rocks]
- 4. Cy3 NHS Ester | AAT Bioquest [aatbio.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. Cyanine3 NHS ester tetrafluoroborate - Immunomart [immunomart.com]
- 7. Cyanine3 NHS ester tetrafluoroborate - TargetMol Chemicals Inc [bioscience.co.uk]
- 8. Dye-mediated Binding | McGovern Medical School [med.uth.edu]
- 9. BestProtocols: Staining Cell Surface Targets for Flow Cytometry | Thermo Fisher Scientific - HK [thermofisher.com]
- 10. 2632339-91-2 | Cyanin3 NHS ester tetrafluoroborate [aaronchem.com]
- 11. medkoo.com [medkoo.com]
- 12. lumiprobe.com [lumiprobe.com]
- 13. docs.aatbio.com [docs.aatbio.com]
- 14. docs.aatbio.com [docs.aatbio.com]
- 15. genecopoeia.com [genecopoeia.com]
- 16. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes: Cyanine3 NHS Ester Tetrafluoroborate for Flow Cytometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598521#cyanine3-nhs-ester-tetrafluoroborate-for-flow-cytometry-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com